

Proper Disposal of Dihydrozeatin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dihydrozeatin

Cat. No.: B15874353

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This document provides essential guidance for the safe and compliant disposal of **dihydrozeatin**, a synthetic cytokinin used in plant tissue culture and research. Researchers, scientists, and drug development professionals must adhere to proper disposal protocols to ensure laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before handling **dihydrozeatin** for disposal, consult the product's Safety Data Sheet (SDS) for specific safety information. General precautions include:

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Avoid Dust Inhalation:** If handling a powdered form, work in a well-ventilated area or a chemical fume hood to prevent inhalation of dust particles.
- **Skin Contact:** **Dihydrozeatin** may cause skin and serious eye irritation. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes.

and seek medical attention if irritation persists.

Step-by-Step Dihydrozeatin Disposal Protocol

The proper disposal method for **dihydrozeatin** depends on its formulation and whether it is classified as a hazardous waste. The waste generator is responsible for making this determination.

Step 1: Waste Characterization

- Consult the Safety Data Sheet (SDS): The SDS for the specific **dihydrozeatin** product you are using is the primary source of information for disposal. Section 13 of the SDS should provide disposal considerations.
- Determine if it is a Hazardous Waste: If the SDS is unavailable or unclear, you must determine if the **dihydrozeatin** waste is considered hazardous under the Resource Conservation and Recovery Act (RCRA). A waste is considered hazardous if it exhibits any of the following characteristics:
 - Ignitability: Can it create fire in certain conditions?
 - Corrosivity: Does it have a pH less than or equal to 2, or greater than or equal to 12.5?
 - Reactivity: Is it unstable under normal conditions?
 - Toxicity: Is it harmful or fatal when ingested or absorbed?
- Check against Listed Wastes: Compare the chemical composition of your **dihydrozeatin** waste against the EPA's lists of hazardous wastes (F, K, P, and U lists). It is unlikely that pure **dihydrozeatin** is a listed waste, but formulations containing other chemicals might be.

Step 2: Segregation and Collection

- Dedicated Waste Container: Collect all **dihydrozeatin** waste, including unused stock solutions, contaminated media, and disposable labware, in a dedicated, clearly labeled, and sealed waste container.

- Labeling: The label should include the words "Hazardous Waste" (if applicable), the name "**Dihydrozeatin**," and a description of the waste (e.g., "Aqueous solution," "Solid media").

Step 3: Disposal Path

- If Classified as Hazardous Waste:
 - Contact your institution's Environmental Health and Safety (EHS) department.
 - Arrange for pickup by a licensed hazardous waste disposal contractor.
 - Do not dispose of hazardous waste down the drain or in the regular trash.
- If Determined to be Non-Hazardous:
 - Even if not classified as RCRA hazardous, it is best practice to dispose of chemical waste through your institution's chemical waste program.
 - Contact your EHS department for guidance on the proper disposal of non-hazardous chemical waste.
 - Drain disposal is generally not recommended for plant growth regulators unless explicitly permitted by your local wastewater treatment authority for very dilute, neutralized solutions.

Quantitative Data Summary

Characteristic	Value	Source
GHS Hazard Statement	H315: Causes skin irritation	TCI Chemicals
GHS Hazard Statement	H319: Causes serious eye irritation	TCI Chemicals

This table summarizes available hazard data. Always refer to the specific SDS for your product.

Dihydrozeatin Disposal Workflow



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Caption: Logical workflow for the proper disposal of **dihydrozeatin** waste.

Disclaimer: This information is intended as a general guide. Always follow the specific procedures and regulations of your institution and local authorities. The generator of the waste is ultimately responsible for its proper and compliant disposal.

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